

Application Notes and Protocols for Potassium Hydride Dispersion in Mineral Oil

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Compound of Interest

Compound Name: Potassium hydride

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This document provides detailed application notes and protocols for the safe and effective handling of **potassium hydride** (KH) dispersion in mineral oil. **Potassium hydride** is a powerful, non-nucleophilic base used in a variety of organic synthesis applications, including deprotonation, alkylation, and condensation reactions. Due to its pyrophoric nature and high reactivity with water, strict adherence to proper handling procedures is essential.

Properties and Specifications

Potassium hydride is commercially available as a dispersion in mineral oil, which mitigates its hazardous properties and facilitates handling.^[1] The mineral oil acts as a protective barrier against moisture and air.^[2] Below is a summary of its key physical and chemical properties.

Table 1: Physical and Chemical Properties of **Potassium Hydride** Dispersion in Mineral Oil

Property	Value	References
Appearance	Grayish-beige solid suspension in mineral oil	[2]
CAS Number	7693-26-7	[3]
Molecular Formula	KH	[4]
Molecular Weight	40.11 g/mol	[3][4]
Concentration	Typically 20-35% (w/w) in mineral oil	[3][5]
Density	~1.43 - 1.47 g/cm ³	[1][5]
Boiling Point	Decomposes at ~400 °C	[1]
Solubility	Insoluble in organic solvents like benzene and diethyl ether. Reacts violently with water.	[1][5]
Stability	Stable under an inert atmosphere.	[6]

Table 2: Common Commercial Specifications

Supplier	Concentration Range	Key Characteristics
Sigma-Aldrich	30 wt. % in mineral oil	Slurry form, suitable as a reductant.
Thermo Scientific	28-32% w/w in mineral oil	Pale grey or pale brown suspension.
Deep Pharm Chem Pvt. Ltd.	20-35% by weight in mineral oil	High purity, strong reducing agent.
CymitQuimica	20% in mineral oil	Purity of min. 95%.

Safety and Handling

Potassium hydride is a pyrophoric solid that reacts violently with water, releasing flammable hydrogen gas.[7] The dispersion in mineral oil is safer to handle but still requires significant precautions.[7]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.[8]
- Skin Protection: A flame-retardant lab coat, buttoned, along with appropriate chemical-resistant gloves (e.g., nitrile gloves under neoprene gloves) are essential.[8][9]
- Clothing: Wear clothing made of natural fibers (e.g., cotton); synthetic clothing should be avoided.[10]

Handling Environment:

- All manipulations of **potassium hydride** should be performed in an inert atmosphere, such as in a glovebox or under a stream of argon or nitrogen using a Schlenk line.[9][10]
- Ensure the work area is free of flammable materials and ignition sources.[11]
- A Class D fire extinguisher (for combustible metals) or dry sand should be readily accessible. [11] Do not use water, carbon dioxide, or foam extinguishers.[2]

Experimental Protocols

Removing Mineral Oil from the Dispersion

For many applications, the mineral oil must be removed to obtain pure KH. This procedure should be performed under an inert atmosphere.[12]

Materials:

- **Potassium hydride** dispersion in mineral oil
- Anhydrous hexane (or other suitable hydrocarbon solvent)
- Schlenk flask or similar reaction vessel

- Syringes and needles
- Inert gas source (Argon or Nitrogen)

Protocol:

- Under a positive pressure of inert gas, transfer the desired amount of the KH dispersion to a pre-dried Schlenk flask.
- Add anhydrous hexane via a syringe to the flask.
- Swirl the flask gently to suspend the KH and wash away the mineral oil.
- Allow the KH to settle to the bottom of the flask.
- Carefully remove the hexane supernatant containing the mineral oil using a syringe or cannula.
- Repeat the washing process (steps 2-5) two to three more times to ensure all mineral oil is removed.
- After the final wash, carefully evaporate the remaining hexane under a gentle stream of inert gas to obtain a fine, dry powder of KH.

General Protocol for Deprotonation Reactions

Potassium hydride is a highly effective base for the deprotonation of a wide range of substrates, including alcohols, phenols, and carbon acids.[\[2\]](#)[\[13\]](#)

Materials:

- Washed **potassium hydride** (from Protocol 3.1)
- Anhydrous reaction solvent (e.g., THF, DMF)
- Substrate to be deprotonated
- Reaction vessel with a magnetic stirrer and inert gas inlet

Protocol:

- To a stirred suspension of the washed **potassium hydride** in the anhydrous reaction solvent at 0 °C under an inert atmosphere, add a solution of the substrate in the same solvent dropwise.
- Hydrogen gas evolution will be observed. The reaction is typically complete when gas evolution ceases.
- The resulting potassium salt of the deprotonated substrate can then be used in subsequent reaction steps.

Protocol for a Wittig Reaction

Potassium hydride is an excellent base for the generation of phosphorus ylides from phosphonium salts in the Wittig reaction.^[14]

Materials:

- Washed **potassium hydride**
- Anhydrous THF
- A phosphonium salt
- An aldehyde or ketone

Protocol:

- Suspend the washed **potassium hydride** in anhydrous THF in a reaction flask under an inert atmosphere.
- Add the phosphonium salt to the suspension and stir at room temperature. The formation of the ylide is often indicated by a color change.
- Cool the reaction mixture to the desired temperature (often 0 °C or -78 °C).
- Slowly add a solution of the aldehyde or ketone in anhydrous THF to the ylide solution.

- Allow the reaction to proceed to completion.
- Quench the reaction carefully with a suitable proton source (see Protocol 3.4).

Quenching and Disposal

Excess **potassium hydride** and reaction residues must be quenched carefully before disposal.
[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Residue containing **potassium hydride**
- Anhydrous isopropanol or tert-butanol
- Anhydrous ethanol
- Anhydrous methanol
- Water
- An inert, high-boiling solvent such as toluene

Protocol:

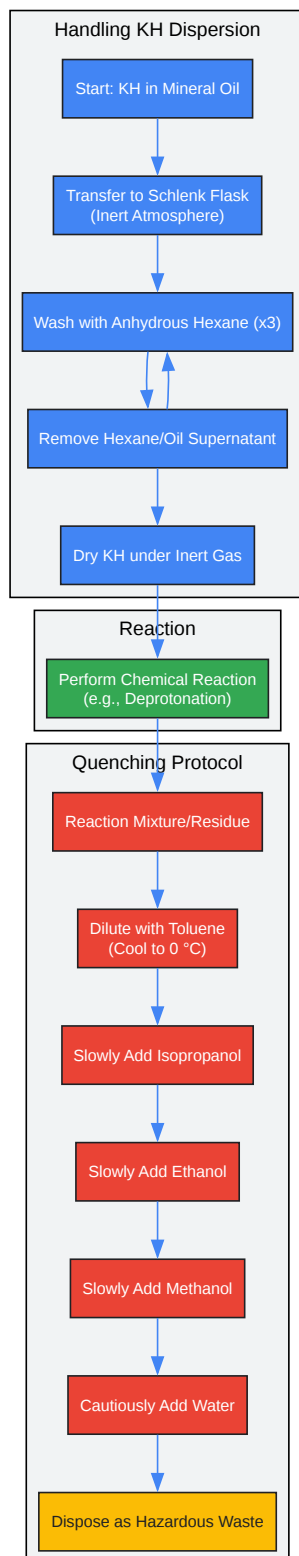
- Dilute the reaction mixture or KH residue with an inert solvent like toluene.
- Cool the mixture in an ice bath.
- Slowly and dropwise, add isopropanol or tert-butanol to the stirred mixture. This will cause a controlled evolution of hydrogen gas.
- Once the initial vigorous reaction has subsided, continue the dropwise addition of a more reactive alcohol, such as ethanol.
- Follow this with the slow addition of methanol.
- Finally, very slowly and cautiously add water to ensure all residual hydride is quenched.

- The neutralized mixture can then be disposed of as hazardous waste according to institutional guidelines.

Visualizations

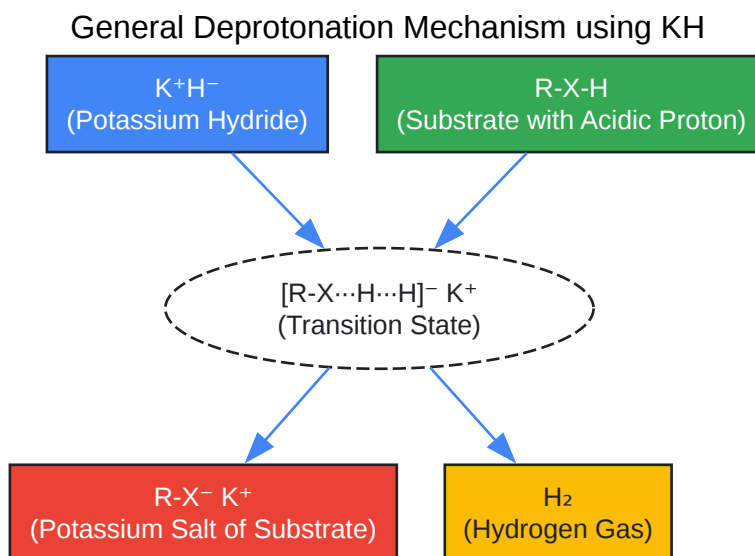
Workflow for Handling and Quenching Potassium Hydride

Workflow for Handling and Quenching Potassium Hydride

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Caption: A workflow diagram illustrating the key steps for safely handling and quenching potassium hydride.

General Deprotonation Reaction Mechanism



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Caption: A diagram showing the general mechanism of deprotonation of a substrate (R-X-H) by potassium hydride.

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